

# 2-Bromo-4-iodophenol CAS number 133430-98-5

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## Compound of Interest

Compound Name: 2-Bromo-4-iodophenol

Cat. No.: B155161

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## An In-depth Technical Guide to 2-Bromo-4-iodophenol

CAS Number: 133430-98-5

This technical guide provides a comprehensive overview of **2-Bromo-4-iodophenol**, a halogenated phenol of significant interest in synthetic chemistry and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, synthesis, and potential applications.

## Chemical and Physical Properties

**2-Bromo-4-iodophenol** is an organic compound characterized by a phenol ring substituted with both a bromine and an iodine atom.<sup>[1]</sup> This di-halogenated structure provides distinct reactive sites, making it a versatile intermediate in organic synthesis.<sup>[1]</sup> The compound typically appears as a solid at room temperature.

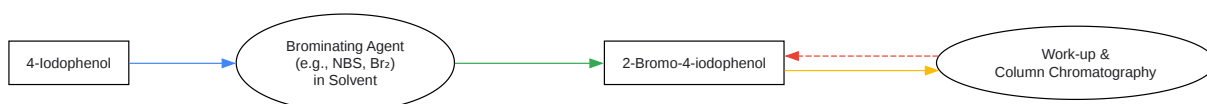
Table 1: Physicochemical Properties of **2-Bromo-4-iodophenol**

Property	Value	Reference(s)
CAS Number	133430-98-5	[1][2][3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrIO	[2][3][4]
Molecular Weight	298.90 g/mol	[2][4]
IUPAC Name	2-bromo-4-iodophenol	[4]
Melting Point	51 °C	
Boiling Point	280.0 ± 30.0 °C at 760 mmHg	
Physical Form	Solid	
InChI Key	PEAOEILWTHNQKK-UHFFFAOYSA-N	[4]
SMILES	C1=CC(=C(C=C1)Br)O	[2][4]

## Synthesis and Reactivity

The presence of two different halogen atoms (bromine and iodine) on the phenol ring allows for selective functionalization. The iodine atom is generally more reactive in transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck couplings), enabling the introduction of various substituents at the C4 position. The less reactive bromine atom at the C2 position can then be targeted in a subsequent reaction step. This differential reactivity makes **2-Bromo-4-iodophenol** a valuable building block for constructing complex molecular architectures.[6][7]

While a specific, detailed synthesis protocol for **2-Bromo-4-iodophenol** is not readily available in the public domain, a plausible synthetic route would involve the selective halogenation of a phenol precursor. A general workflow for such a synthesis is depicted below.



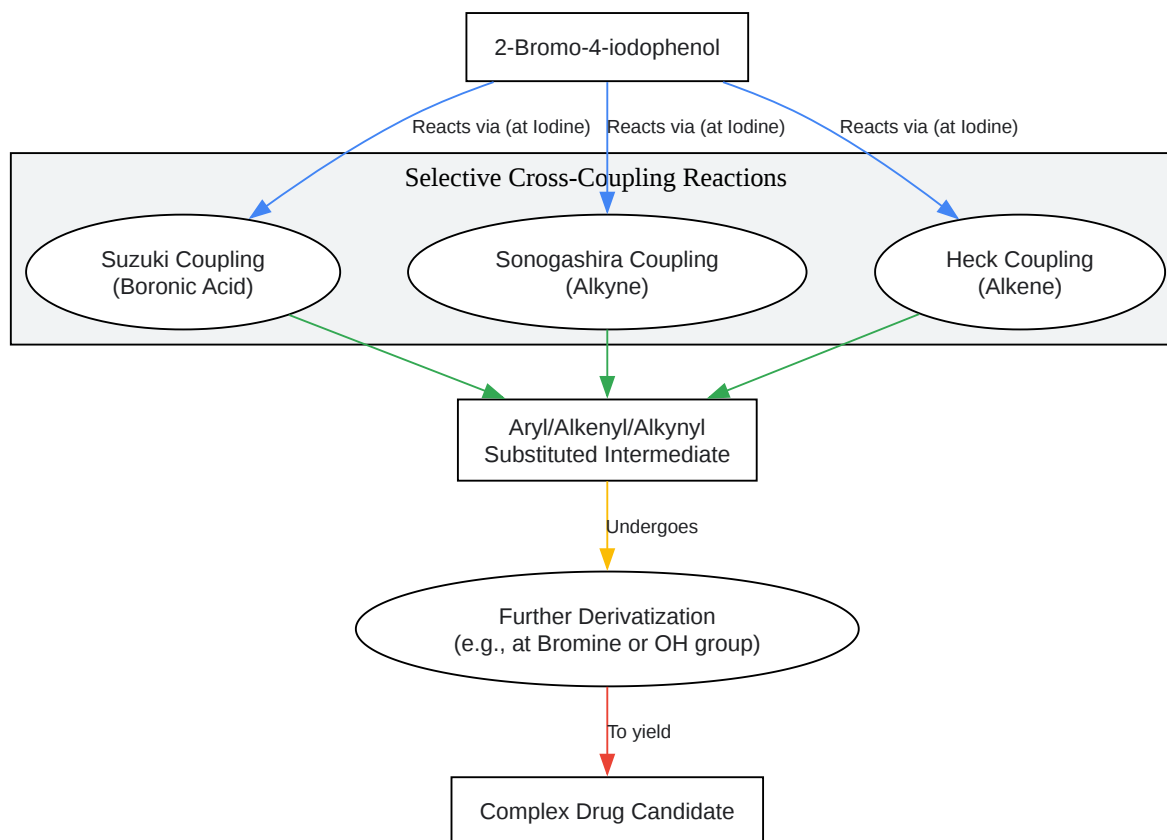
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Caption: Plausible synthetic workflow for **2-Bromo-4-iodophenol**.

## Applications in Research and Drug Development

**2-Bromo-4-iodophenol** serves as a key intermediate in the synthesis of pharmaceuticals and other bioactive molecules.<sup>[1][2]</sup> Its utility is highlighted by its role as a reactant in the preparation of complex heterocyclic systems like tetracyclic chromeno-indoles.<sup>[5]</sup> One notable application is its use as an intermediate in the synthesis of Donepezil, a medication used for treating Alzheimer's disease.<sup>[2]</sup>

The compound's value in drug discovery stems from its role as a versatile scaffold. The hydroxyl group and the two distinct halogen atoms can be modified to create a library of derivatives for structure-activity relationship (SAR) studies.



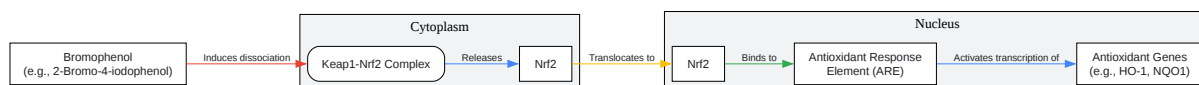
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Caption: Use of **2-Bromo-4-iodophenol** in medicinal chemistry workflows.

## Biological Activity and Potential Signaling Pathways

While specific studies on the biological activity of **2-Bromo-4-iodophenol** are limited, the broader class of bromophenols, often found in marine algae, is known for a wide range of biological activities, including antimicrobial, antioxidant, anticancer, and anti-diabetic properties. [8][9][10] The bioactivity is closely linked to the number and position of the bromine and hydroxyl groups on the aromatic ring.[8]

Some bromophenols are known to exert their antioxidant effects by modulating cellular signaling pathways.[8] For instance, they may activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway, a key regulator of the cellular antioxidant response.



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Caption: Potential Nrf2-mediated antioxidant pathway for bromophenols.

## Experimental Protocols

### General Protocol for a Suzuki Cross-Coupling Reaction

This protocol provides a general methodology for the Suzuki cross-coupling reaction, a common application for aryl halides like **2-Bromo-4-iodophenol**.

- **Reactant Preparation:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine **2-Bromo-4-iodophenol** (1 equivalent), an arylboronic acid (1.1-1.5 equivalents), and a palladium catalyst such as  $\text{Pd}(\text{PPh}_3)_4$  (0.01-0.05 equivalents).
- **Solvent and Base Addition:** Add a suitable degassed solvent (e.g., a mixture of toluene and water, or dioxane) and a base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ , 2-3 equivalents).
- **Reaction Execution:** Heat the reaction mixture with stirring at a temperature typically ranging from 80 to 110 °C. Monitor the reaction progress using an appropriate analytical technique like Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and concentrate under reduced pressure.

- Isolation: Purify the crude product by column chromatography on silica gel to yield the desired coupled product.

## Safety and Handling

**2-Bromo-4-iodophenol** should be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as harmful and an irritant.

Table 2: GHS Safety Information

Category	Information	Reference(s)
Pictograms	GHS07 (Harmful/Irritant)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier. The compound should be stored at 4°C, protected from light, and under a nitrogen atmosphere.

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